

A Technical Guide to Saflufenacil-d7: Commercial Availability and Analytical Applications

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Compound of Interest

Compound Name: Saflufenacil-d7

Cat. No.: B15557860

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Saflufenacil-d7**, a deuterated analog of the herbicide Saflufenacil. This document is intended for researchers, scientists, and professionals in drug development who require a reliable internal standard for the quantitative analysis of Saflufenacil. Included are details on commercial suppliers, key technical data, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Commercial Suppliers and Availability

Saflufenacil-d7 is available as an analytical standard from a limited number of specialized chemical suppliers. The following table summarizes the offerings from identified commercial vendors. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Supplier	Catalog Number	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Format
MedChemExpress	HY-118923S	Saflufenacil-d7	2469260-39-5	C ₁₇ H ₁₀ D ₇ ClF ₄ N ₄ O ₅ S	507.90	>98%	Solid
LGC Standards (Toronto Research Chemicals)	S081802	Saflufenacil-d7	2469260-39-5	C ₁₇ H ₁₀ D ₇ ClF ₄ N ₄ O ₅ S	507.90	Not specified	Solid

Technical Data

Saflufenacil-d7 is the deuterium-labeled version of Saflufenacil, a potent inhibitor of protoporphyrinogen IX oxidase (PPO).^[1] The incorporation of seven deuterium atoms into the molecule increases its molecular weight, allowing for its use as an internal standard in mass spectrometry-based analytical methods. This enables accurate quantification of Saflufenacil in various matrices by correcting for variations in sample preparation and instrument response.

Experimental Protocol: Quantitative Analysis of Saflufenacil using Saflufenacil-d7 by LC-MS/MS

The following protocol is a representative method for the quantitative analysis of Saflufenacil in a given matrix (e.g., water, soil, or biological samples) using **Saflufenacil-d7** as an internal standard. This protocol is based on established LC-MS/MS methods for Saflufenacil.^{[2][3][4][5]}

1. Sample Preparation

- Extraction: The specific extraction procedure will vary depending on the sample matrix. A common approach for solid samples is a QuEChERS (Quick, Easy, Cheap, Effective,

Rugged, and Safe) based method. For liquid samples, a simple dilution or liquid-liquid extraction may be sufficient.

- Internal Standard Spiking: A known concentration of **Saflufenacil-d7** is added to the sample prior to extraction. This is a critical step to ensure accurate quantification.
- Cleanup: The extracted sample may require a cleanup step to remove interfering matrix components. This can be achieved using solid-phase extraction (SPE) or other purification techniques.

2. LC-MS/MS Analysis

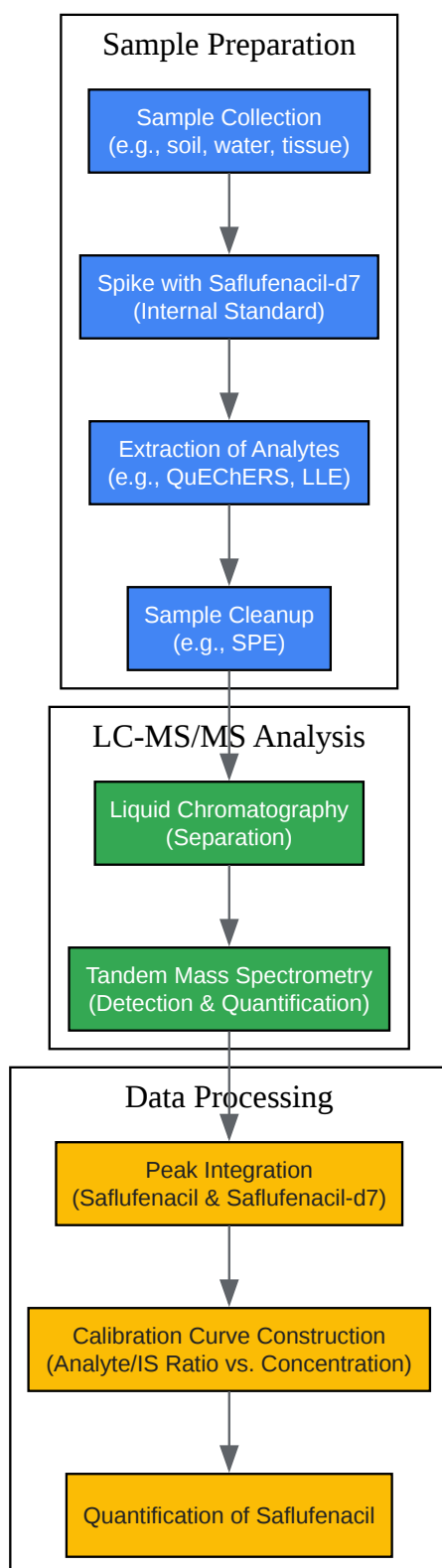
- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically used for the separation of Saflufenacil.
 - Mobile Phase: A gradient elution with a mixture of water (containing a modifier such as formic acid or ammonium formate) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
 - Injection Volume: 5-10 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in either positive or negative mode can be used.
 - Multiple Reaction Monitoring (MRM): The mass spectrometer is operated in MRM mode to monitor specific precursor-to-product ion transitions for both Saflufenacil and **Saflufenacil-d7**. Based on the US EPA method for Saflufenacil, the following transitions can be used as a starting point^[2]:
 - Saflufenacil: m/z 501.0 → 348.9 (quantifier) and 501.0 → 459.0 (qualifier)
 - **Saflufenacil-d7**: The precursor ion will be shifted by +7 Da to m/z 508.0. The product ions would need to be determined experimentally, but a likely transition would be m/z

508.0 → 355.9 (assuming the deuterium labels are on a stable part of the molecule during fragmentation).

- Data Analysis: The ratio of the peak area of Saflufenacil to the peak area of **Saflufenacil-d7** is used to construct a calibration curve from standards with known concentrations of Saflufenacil and a constant concentration of **Saflufenacil-d7**. The concentration of Saflufenacil in the unknown samples is then determined from this calibration curve.

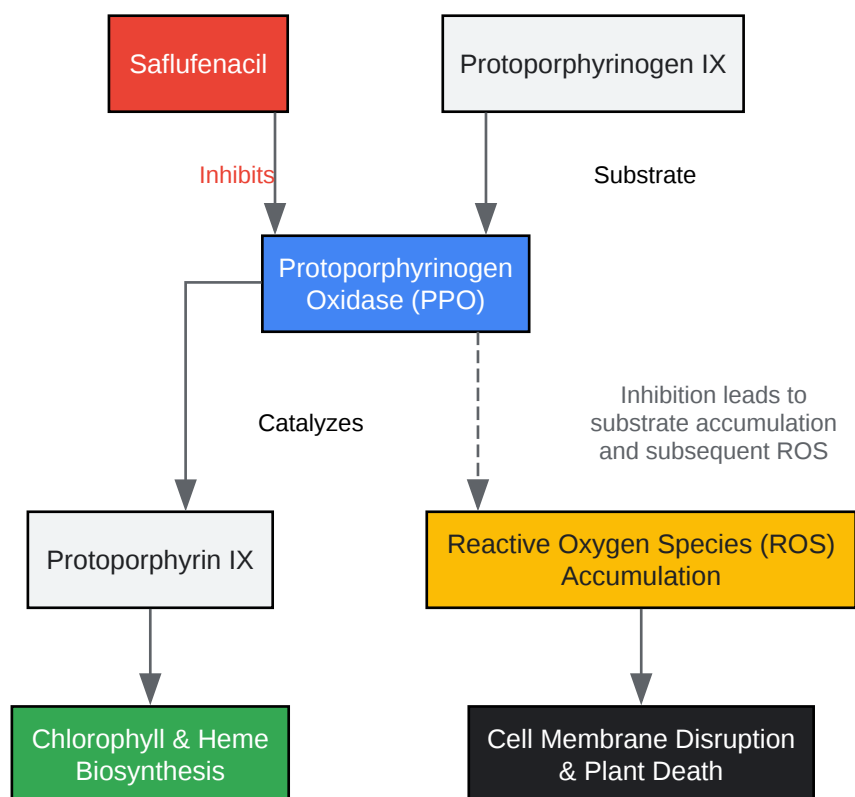
Visualizations

The following diagrams illustrate the logical workflow for the quantitative analysis of Saflufenacil using a deuterated internal standard and the signaling pathway context of Saflufenacil's mode of action.



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Quantitative Analysis Workflow



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Saflufenacil Mode of Action

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